

O-Phospho-L-serine- $^{13}\text{C}_3,^{15}\text{N}$ supplier and catalog number

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Compound of Interest

Compound Name: O-Phospho-L-serine- $^{13}\text{C}_3,^{15}\text{N}$

Cat. No.: B12406804

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Technical Guide: O-Phospho-L-serine- $^{13}\text{C}_3,^{15}\text{N}$

This technical guide provides an in-depth overview of O-Phospho-L-serine- $^{13}\text{C}_3,^{15}\text{N}$, a stable isotope-labeled compound crucial for researchers, scientists, and professionals in drug development. It covers supplier information, physicochemical properties, experimental applications, and its role in biological pathways.

Supplier and Catalog Information

O-Phospho-L-serine- $^{13}\text{C}_3,^{15}\text{N}$ is a specialized chemical available from a select number of suppliers. The following table summarizes the available supplier and catalog information.

Supplier	Catalog Number	CAS Number
MedChemExpress	HY-15129S	2734706-69-3
BOC Sciences	BLP-016340	2734706-69-3
Amaybio (Aladdin)	Aladdin-O647670-500µg	2734706-69-3

Physicochemical and Technical Data

The quantitative data for O-Phospho-L-serine- $^{13}\text{C}_3,^{15}\text{N}$ is summarized below, providing key technical specifications.

Property	Value	Source
Molecular Formula	$^{13}\text{C}_3\text{H}_8^{15}\text{NO}_6\text{P}$	MedChemExpress[1], BOC Sciences[2]
Molecular Weight	189.04	MedChemExpress[1], BOC Sciences[2]
Purity (HPLC)	99.19%	MedChemExpress[1]
Isotopic Enrichment	99.0%	MedChemExpress[1]
Appearance	Off-white to light yellow solid	MedChemExpress[1]
Storage (Solid)	4°C, sealed, away from moisture	MedChemExpress[1]
Storage (In Solvent)	-80°C for 6 months; -20°C for 1 month	MedChemExpress[1][3]

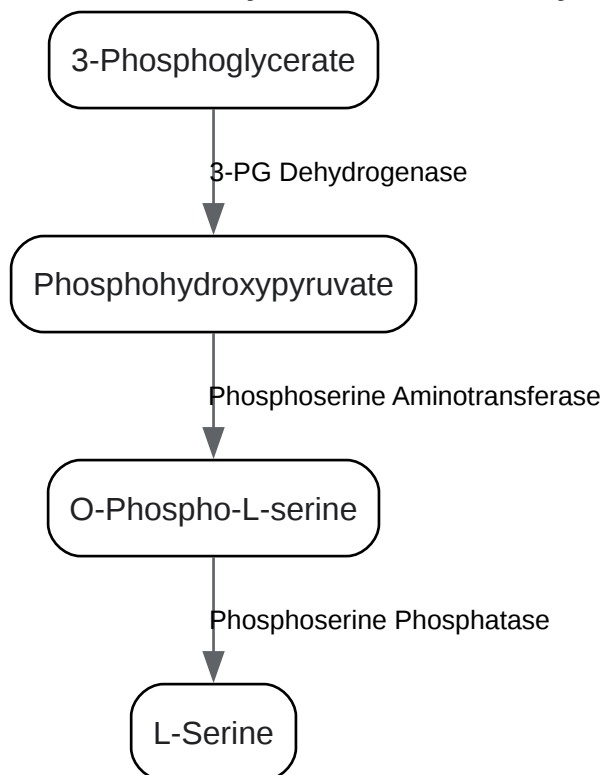
Biological Role and Signaling Pathways

O-Phospho-L-serine is a key intermediate in the serine biosynthesis pathway and an active ligand for metabotropic glutamate receptors (mGluRs).[3]

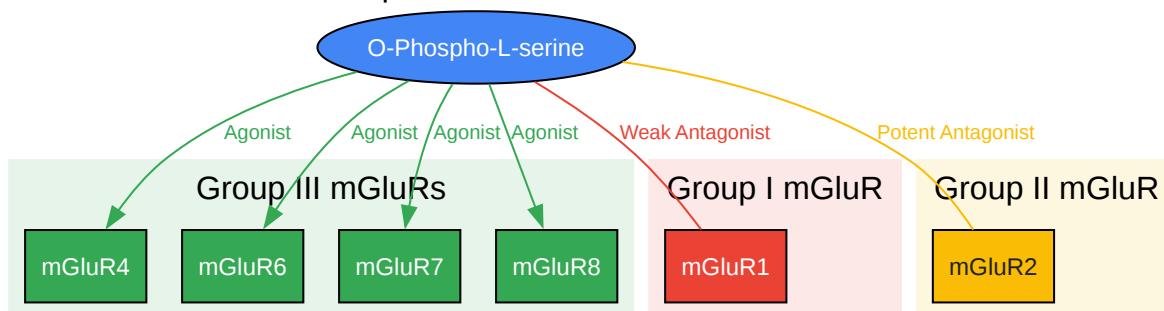
Serine Biosynthesis Pathway

O-Phospho-L-serine is the immediate precursor to L-serine in one of the primary serine synthesis pathways.

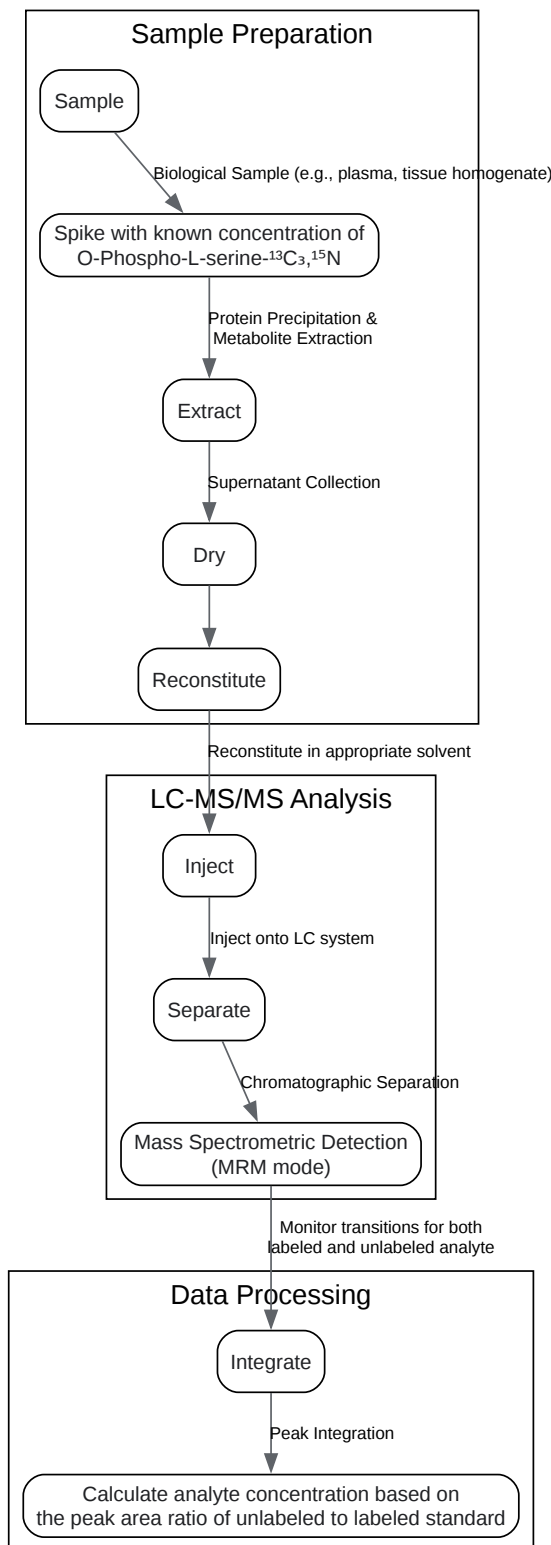
Serine Biosynthesis Pathway



O-Phospho-L-serine Interaction with mGluRs



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References

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